

Personal protective equipment for handling 5-Benzylhydantoin

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Compound of Interest

Compound Name: 5-Benzylhydantoin

Cat. No.: B043465

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Essential Safety and Handling Guide for 5-Benzylhydantoin

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and logistical information for the handling of **5-Benzylhydantoin** (CAS No: 3530-82-3), a compound utilized in organic synthesis.^[1] Adherence to these guidelines is crucial for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Quantitative Data

5-Benzylhydantoin is classified with the following hazards:

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

The signal word for this compound is "Warning".^[2]

Physicochemical and Hazard Data

Property	Value	Reference
CAS Number	3530-82-3	[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	190.20 g/mol	[1]
Appearance	Crystalline Solid	
Melting Point	188-189°C	
GHS Pictogram	GHS07 (Exclamation Mark)	[2]
Hazard Statements	H315, H319, H335	[2]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	[2]

Occupational Exposure Limits (OELs)

Specific Occupational Exposure Limits (OELs) for **5-Benzylhydantoin** have not been established by major regulatory bodies. In the absence of a specific OEL, it is recommended to handle **5-Benzylhydantoin** in a well-ventilated area, preferably within a laboratory fume hood, to minimize inhalation exposure.[3] For compounds with irritant properties, it is prudent to keep exposure as low as reasonably practicable. Consultation with an industrial hygienist is advised for establishing in-house exposure control limits.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **5-Benzylhydantoin**. The following table summarizes the recommended PPE.

Recommended Personal Protective Equipment (PPE)

Body Part	PPE Recommendation	Specifications and Considerations
Hands	Chemical-resistant gloves	Nitrile or Neoprene gloves are recommended. Ensure gloves are inspected before use. For incidental contact, a glove with a thickness of 5 mil or greater is advised. ^[4] Breakthrough times can vary based on the specific glove manufacturer and thickness, so it is crucial to consult the manufacturer's chemical resistance data. ^{[5][6]} Change gloves immediately if they become contaminated.
Eyes/Face	Safety glasses with side shields or Goggles, Face shield	Safety glasses with side shields are the minimum requirement. ^[3] When there is a risk of splashing, chemical safety goggles should be worn. A face shield should be used in conjunction with goggles for maximum protection, especially when handling larger quantities or during procedures with a higher risk of splashing.
Body	Laboratory coat	A standard laboratory coat should be worn to protect street clothing from contamination. Ensure the lab coat is buttoned.
Respiratory	Use in a well-ventilated area (fume hood)	Work should be conducted in a certified laboratory fume hood to control exposure to airborne

dust or vapors. If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter may be necessary.

Glove Selection and Breakthrough Time Considerations

The selection of the appropriate glove material is critical. Breakthrough time is the time it takes for a chemical to permeate through the glove material.^[2] Since specific breakthrough time data for **5-Benzylhydantoin** is not readily available, a conservative approach should be taken. Nitrile and neoprene are generally resistant to a range of chemicals. However, their performance can be affected by factors such as chemical concentration, temperature, and the duration of exposure.^[5] It is recommended to use gloves with a longer breakthrough time for the class of chemicals being handled and to change gloves frequently, especially after direct contact.

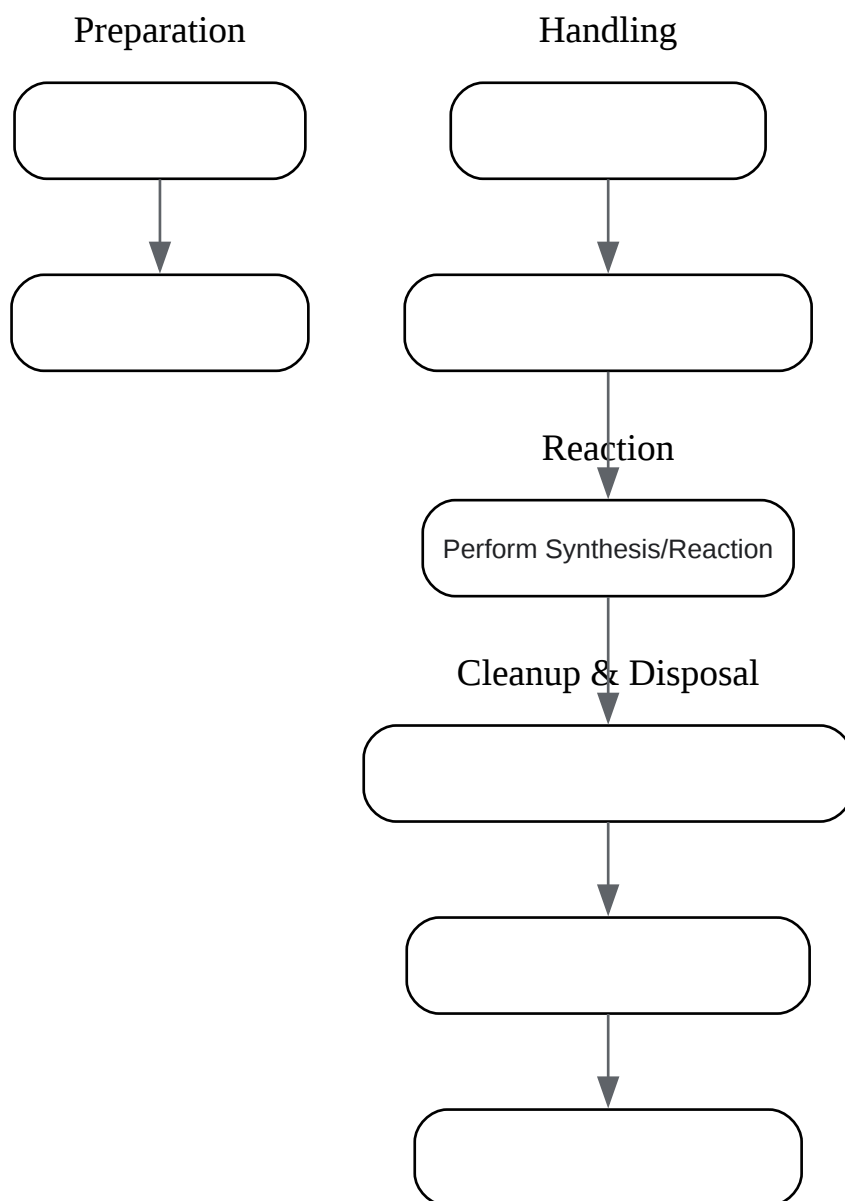
Glove Material	General Resistance	Estimated Breakthrough Time for Aromatic Compounds
Nitrile	Good resistance to many organic solvents.	Breakthrough times can vary significantly. For some aromatic compounds, it can be over 480 minutes for thicker gloves, but for others, it may be much shorter. Always check manufacturer data.
Neoprene	Good resistance to acids, bases, and some organic solvents.	Generally provides good protection against aromatic hydrocarbons.

This table provides general guidance. Always refer to the specific glove manufacturer's chemical resistance data.

Operational and Disposal Plans

A step-by-step operational plan ensures the safe handling of **5-Benzylhydantoin** from receipt to disposal.

Handling and Experimental Workflow



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Caption: Workflow for the safe handling and use of **5-Benzylhydantoin**.

Experimental Protocol: Synthesis of 5-substituted-Hydantoins (General Procedure)

The following is a general procedure for the synthesis of hydantoin derivatives, adapted from a known synthesis of 5-methyl-**5-benzylhydantoin**.^[7] This protocol should be performed by trained personnel in a laboratory setting.

- **Preparation:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve the starting ketone (e.g., phenylacetone for 5-methyl-**5-benzylhydantoin**) in a mixture of ethanol and water.
- **Reagent Addition:** Add sodium cyanide and ammonium carbonate to the solution. Caution: Sodium cyanide is highly toxic. Handle with extreme care in a fume hood and have a cyanide antidote kit readily available.
- **Reaction:** Heat the reaction mixture at a controlled temperature (e.g., 60°C) and stir for a specified period (e.g., 24 hours).^[7]
- **Workup:** After the reaction is complete, cool the mixture to room temperature. In a well-ventilated fume hood, carefully acidify the reaction mixture with concentrated hydrochloric acid to the desired pH.^[7]
- **Isolation:** The product will precipitate out of the solution. Collect the solid product by vacuum filtration.
- **Purification:** Recrystallize the crude product from a suitable solvent (e.g., 50% ethanol) to obtain the purified 5-substituted-hydantoin.^[7]

Disposal Plan

Proper disposal of **5-Benzylhydantoin** and associated waste is critical to prevent environmental contamination and ensure compliance with regulations.

Step-by-Step Disposal Procedure

- **Waste Segregation:**

- Solid Waste: Collect unreacted **5-Benzylhydantoin**, contaminated personal protective equipment (gloves, etc.), and any contaminated disposable labware (e.g., weigh boats, filter paper) in a designated, clearly labeled hazardous waste container. The container should be made of a compatible material (e.g., high-density polyethylene).
- Liquid Waste: Collect any solvent waste containing dissolved **5-Benzylhydantoin** in a separate, labeled hazardous waste container for non-halogenated organic solvents. Do not mix with other waste streams unless compatibility has been confirmed.
- Sharps Waste: Any contaminated sharps (needles, broken glass) must be disposed of in a designated sharps container.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**5-Benzylhydantoin**"), and the associated hazards (Irritant).
- Storage of Waste: Store waste containers in a designated satellite accumulation area that is secure and away from incompatible materials. Keep containers closed except when adding waste.
- Final Disposal: Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **5-Benzylhydantoin** down the drain or in the regular trash.[8]

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